

Levatin: A Phytochemical Reference Standard for Research and Drug Development

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Compound of Interest

Compound Name: Levatin

Cat. No.: B241495

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Application Notes and Protocols

Introduction

Levatin is a naturally occurring 18-norclerodane diterpene isolated from the plant *Croton levatii*.^{[1][2]} As a purified phytochemical, **Levatin** serves as an essential reference standard for researchers, scientists, and drug development professionals. Its well-characterized chemical structure and purity make it suitable for a variety of applications in phytochemistry, including the qualitative and quantitative analysis of plant extracts, the validation of analytical methods, and the investigation of its biological activities. These application notes provide detailed protocols for the use of **Levatin** as a reference standard and summarize its known biological activities to facilitate its use in research and drug discovery.

Physicochemical Properties

A summary of the key physicochemical properties of **Levatin** is presented in the table below.

Property	Value
Chemical Name	(+)-LEVATIN
Synonyms	Spiro[furan-3(2H),6'(7'H)-[1H-3,9a]methano[3]benzoxepin]-1',2-dione, 5-(3-furanyl)octahydro-7'-methylene-, (3S,3'R,5S,5'aS,9'aR)-
CAS Number	140670-84-4
Molecular Formula	C ₁₉ H ₂₀ O ₅
Molecular Weight	328.36 g/mol
Botanical Source	Croton levatii[1][2]
Appearance	White to off-white solid
Purity	≥98% (as determined by HPLC)
Solubility	Soluble in DMSO, chloroform, dichloromethane, ethyl acetate, and acetone.[4]
Storage	Store at -20°C for long-term storage. Keep in a tightly sealed container, protected from light and moisture.

Applications in Phytochemistry

Levatin is a valuable tool for a range of applications in phytochemical research:

- **Quantitative Analysis:** As a reference standard, **Levatin** is used to accurately quantify its content in extracts of Croton species and other related plants using chromatographic techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).
- **Method Validation:** It is employed in the validation of analytical methods to ensure accuracy, precision, linearity, and specificity for the analysis of **Levatin** and structurally similar compounds in complex matrices.

- **Phytochemical Screening:** **Levatin** can be used as a marker compound in the preliminary screening of plant extracts to identify the presence of clerodane diterpenes.
- **Biological Activity Studies:** As a purified compound, **Levatin** is essential for investigating its pharmacological properties and mechanism of action in various in vitro and in vivo models.

Experimental Protocols

Protocol for Preparation of Levatin Standard Stock and Working Solutions

This protocol describes the preparation of a standard stock solution and subsequent serial dilutions to create working standards for calibration curves.

Materials:

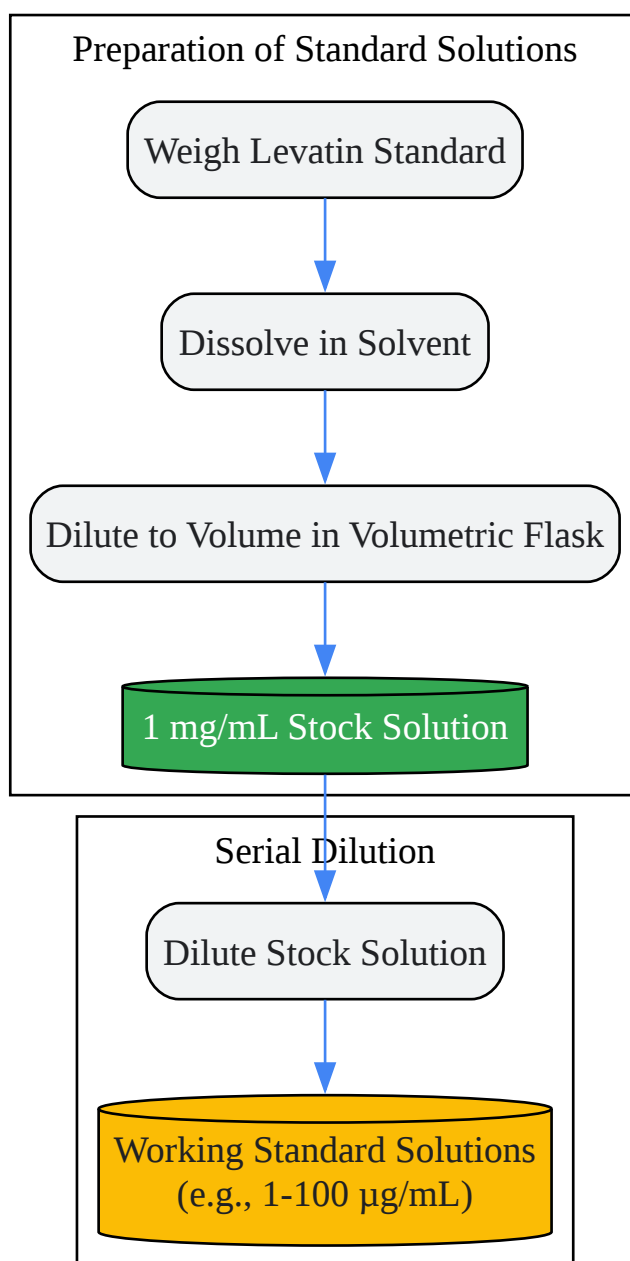
- **Levatin** reference standard
- HPLC-grade methanol or acetonitrile
- Analytical balance
- Volumetric flasks (1 mL, 5 mL, 10 mL)
- Micropipettes

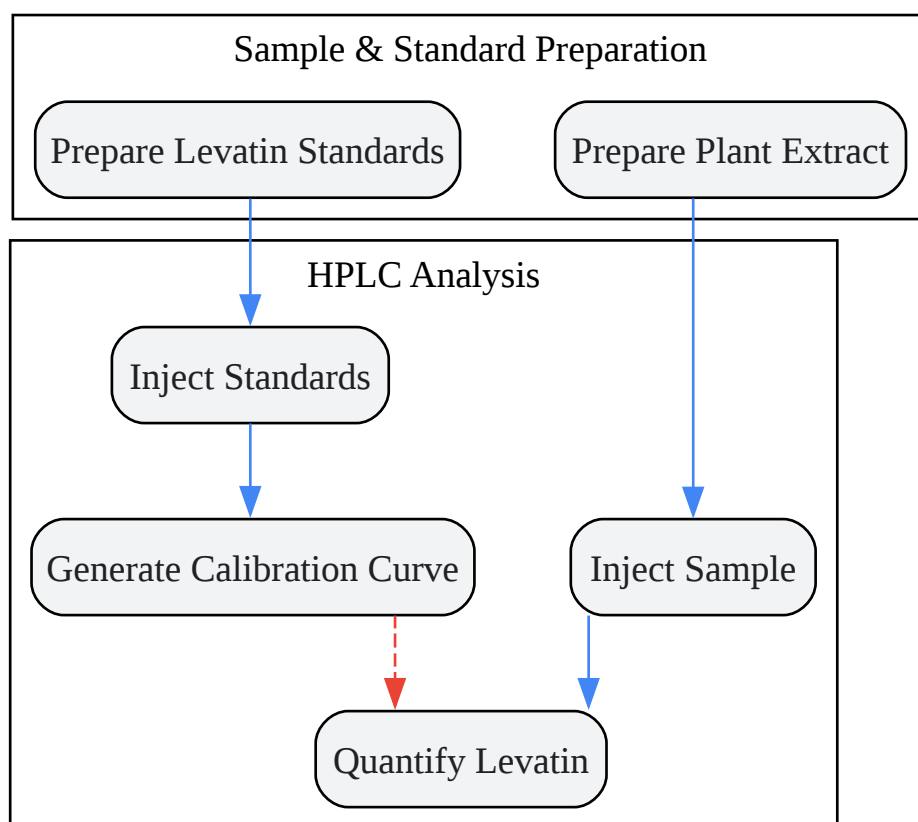
Procedure:

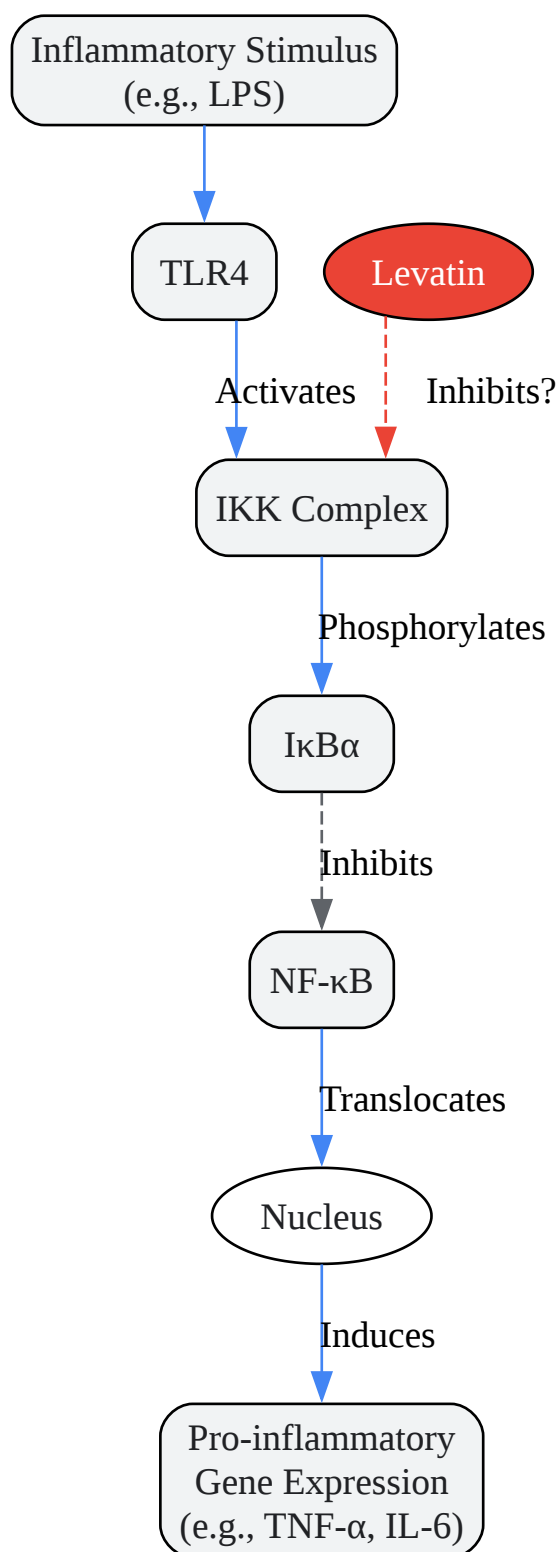
- **Stock Solution Preparation (1 mg/mL):**
 - Accurately weigh approximately 1 mg of **Levatin** reference standard.
 - Transfer the weighed standard to a 1 mL volumetric flask.
 - Add a small amount of HPLC-grade methanol or acetonitrile to dissolve the solid completely.
 - Bring the volume up to the 1 mL mark with the same solvent.

- Stopper the flask and mix thoroughly by inverting several times. This is your 1 mg/mL stock solution.
- Working Solution Preparation:
 - Prepare a series of working standard solutions by serial dilution of the stock solution. For example, to prepare a 100 µg/mL solution, transfer 100 µL of the 1 mg/mL stock solution into a 1 mL volumetric flask and dilute to the mark with the solvent.
 - Prepare a calibration curve by creating a series of concentrations (e.g., 1, 5, 10, 25, 50, and 100 µg/mL) from the stock or intermediate dilutions.

Storage: Store the stock and working solutions at 2-8°C, protected from light. It is recommended to prepare fresh working solutions daily for optimal accuracy.







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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Ent-Clerodane Diterpenes from the Bark of Croton oligandrus Pierre ex Hutch. and Assessment of Their Cytotoxicity against Human Cancer Cell Lines - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Frontiers | Crassifolins Q–W: Clerodane Diterpenoids From Croton crassifolius With Anti-Inflammatory and Anti-Angiogenesis Activities [[frontiersin.org](https://www.frontiersin.org/)]
- 4. Crassifolins Q–W: Clerodane Diterpenoids From Croton crassifolius With Anti-Inflammatory and Anti-Angiogenesis Activities - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Levatin: A Phytochemical Reference Standard for Research and Drug Development]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b241495#levatin-as-a-reference-standard-in-phytochemistry>]

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